

comparing synthetic routes for 7-Chloro-1-heptanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

[Get Quote](#)

Comparison of Synthetic Routes

The table below summarizes the nucleophilic substitution routes for synthesizing **7-Chloro-1-heptanol** from different starting materials [1].

Starting Material	Reagent	Conditions	Yield (%)	Mechanism
1-Heptanol	Thionyl chloride (SOCl ₂)	Reflux, 80-100°C, 2-4 h	85-92	SNi/SN2
1-Heptanol	Phosphorus trichloride (PCl ₃)	Reflux, 70-90°C, 3-6 h	78-85	SN2
7-Bromoheptanol	Lithium chloride (LiCl)	DMF, 120°C, 8-12 h	65-75	SN2
7-Iodoheptanol	Sodium chloride (NaCl)	DMSO, 140°C, 10-15 h	70-80	SN2
Heptyl tosylate	Tetrabutylammonium chloride	Acetonitrile, 80°C, 6-8 h	80-88	SN2

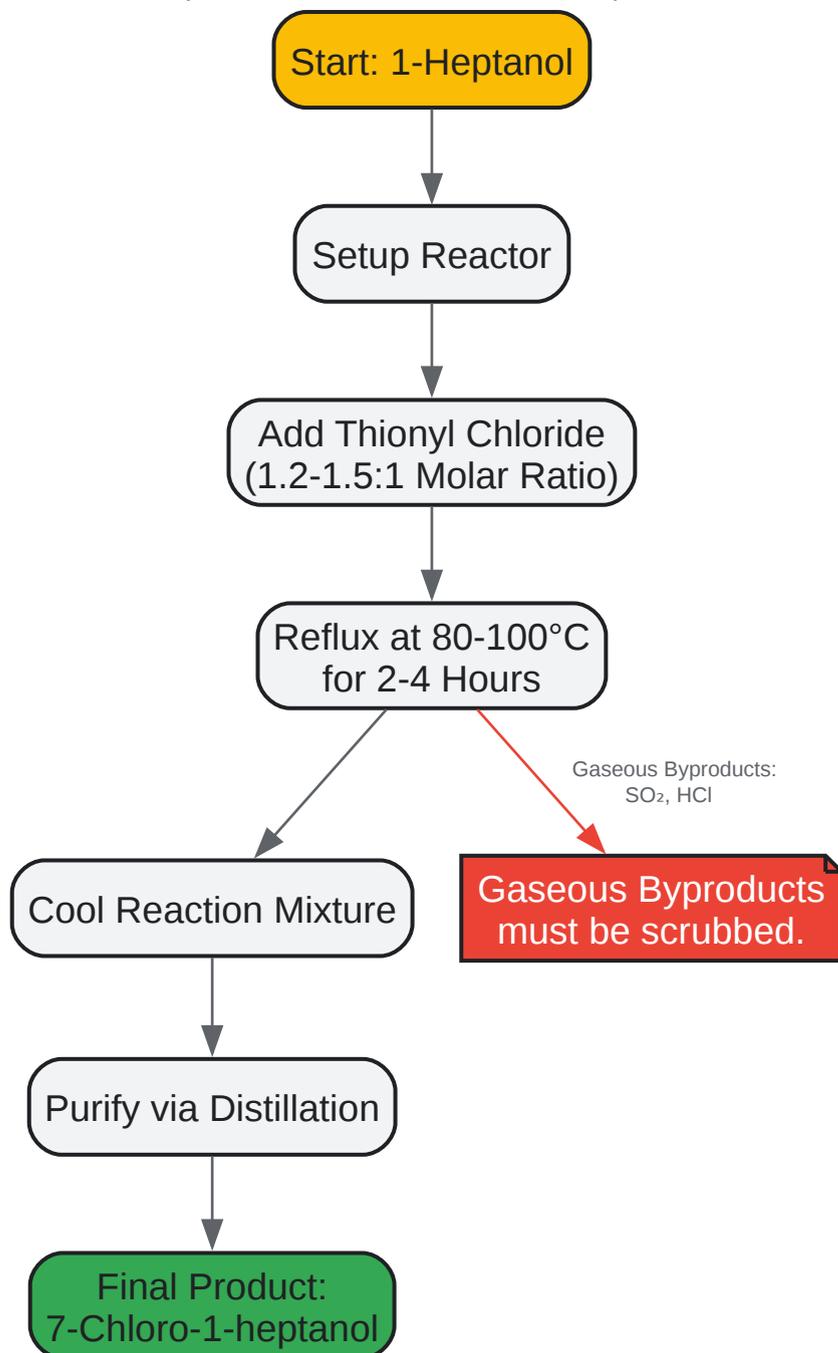
The Thionyl Chloride (SOCl₂) route is highly efficient. The table below details key parameters for this method on both lab and industrial scales [1].

Parameter	Optimal Lab Range	Industrial Scale Range	Major Byproducts
Temperature	80-100 °C	95-105 °C	Sulfur Dioxide (SO ₂), Hydrogen Chloride (HCl)
Reaction Time	2-4 hours	3-5 hours	SO ₂ , HCl
Molar Ratio (SOCl ₂ :Alcohol)	1.2-1.5:1	1.3:1	SO ₂ , HCl
Solvent	None or pyridine	Toluene (optional)	SO ₂ , HCl
Catalyst	Pyridine (0.1-0.2 eq)	Pyridine (0.15 eq)	SO ₂ , HCl

Experimental Workflow for the Thionyl Chloride Route

For your research and documentation, the following Graphviz diagram outlines the core experimental workflow for the thionyl chloride-mediated synthesis. The DOT script provided below the diagram can be used to regenerate or modify the visualization [2].

Synthesis Workflow for 7-Chloro-1-heptanol



[Click to download full resolution via product page](#)

Key Synthesis Insights

The **thionyl chloride (SOCl₂) route** is the most efficient for synthesizing **7-Chloro-1-heptanol** [1].

- **High Yield and Efficiency:** This method achieves the highest yield (85-92%) and benefits from gaseous byproducts (SO₂ and HCl), which are easily removed from the reaction mixture, simplifying purification [1].
- **Mechanistic Flexibility:** The reaction can proceed via different pathways. Without pyridine, an **S_Ni (Substitution Nucleophilic Internal)** mechanism may occur, potentially retaining stereochemistry. Adding pyridine as a base and nucleophile shifts the mechanism to a classical **S_N2** pathway, involving a chlorosulfite intermediate and resulting in inversion of stereochemistry [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy 7-Chloro-1-heptanol | 55944-70-2 [smolecule.com]
2. Shapes | Node Graphviz [graphviz.org]

To cite this document: Smolecule. [comparing synthetic routes for 7-Chloro-1-heptanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893639#comparing-synthetic-routes-for-7-chloro-1-heptanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com